

chemical properties and structure of 2-(2,3-Dimethylphenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenoxy)propanohydrazide

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An In-depth Technical Guide on 2-(2,3-Dimethylphenoxy)propanohydrazide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **2-(2,3-Dimethylphenoxy)propanohydrazide** is limited in publicly available literature. This guide synthesizes information from its immediate precursor and analogous compounds to provide a comprehensive overview of its predicted properties, structure, and potential biological significance.

Chemical Properties and Structure

2-(2,3-Dimethylphenoxy)propanohydrazide is a hydrazide derivative of 2-(2,3-dimethylphenoxy)propanoic acid. The introduction of the hydrazide functional group is a common strategy in medicinal chemistry to explore new pharmacological activities. While specific experimental data for the title compound is not readily available, its fundamental properties can be predicted based on its chemical structure and the known properties of its precursor.

Predicted Physicochemical Properties

The following table summarizes the predicted and known properties of **2-(2,3-Dimethylphenoxy)propanohydrazide** and its carboxylic acid precursor.

Property	2-(2,3-Dimethylphenoxy)propanoic Acid (Precursor)	2-(2,3-Dimethylphenoxy)propanohydrazide (Predicted)
Molecular Formula	C ₁₁ H ₁₄ O ₃	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	194.23 g/mol	208.26 g/mol
IUPAC Name	2-(2,3-dimethylphenoxy)propanoic acid	2-(2,3-dimethylphenoxy)propanohydrazide
CAS Number	22504-84-3	Not available
Melting Point	Not available in searched results.	Not available. Expected to be a solid at room temperature.
Boiling Point	Not available in searched results.	Not available. Likely to decompose upon heating to high temperatures.
Solubility	Not available in searched results.	Predicted to be soluble in polar organic solvents like methanol, ethanol, and DMSO.
Appearance	Not available in searched results.	Likely a white to off-white crystalline solid.

Chemical Structure

The structure of **2-(2,3-Dimethylphenoxy)propanohydrazide** consists of a 2,3-dimethylphenyl group linked via an ether bond to a propanohydrazide moiety. The presence of the hydrazide group (-CONHNH₂) makes it a versatile intermediate for the synthesis of various heterocyclic compounds, such as oxadiazoles and pyrazoles, which are of significant interest in drug discovery.

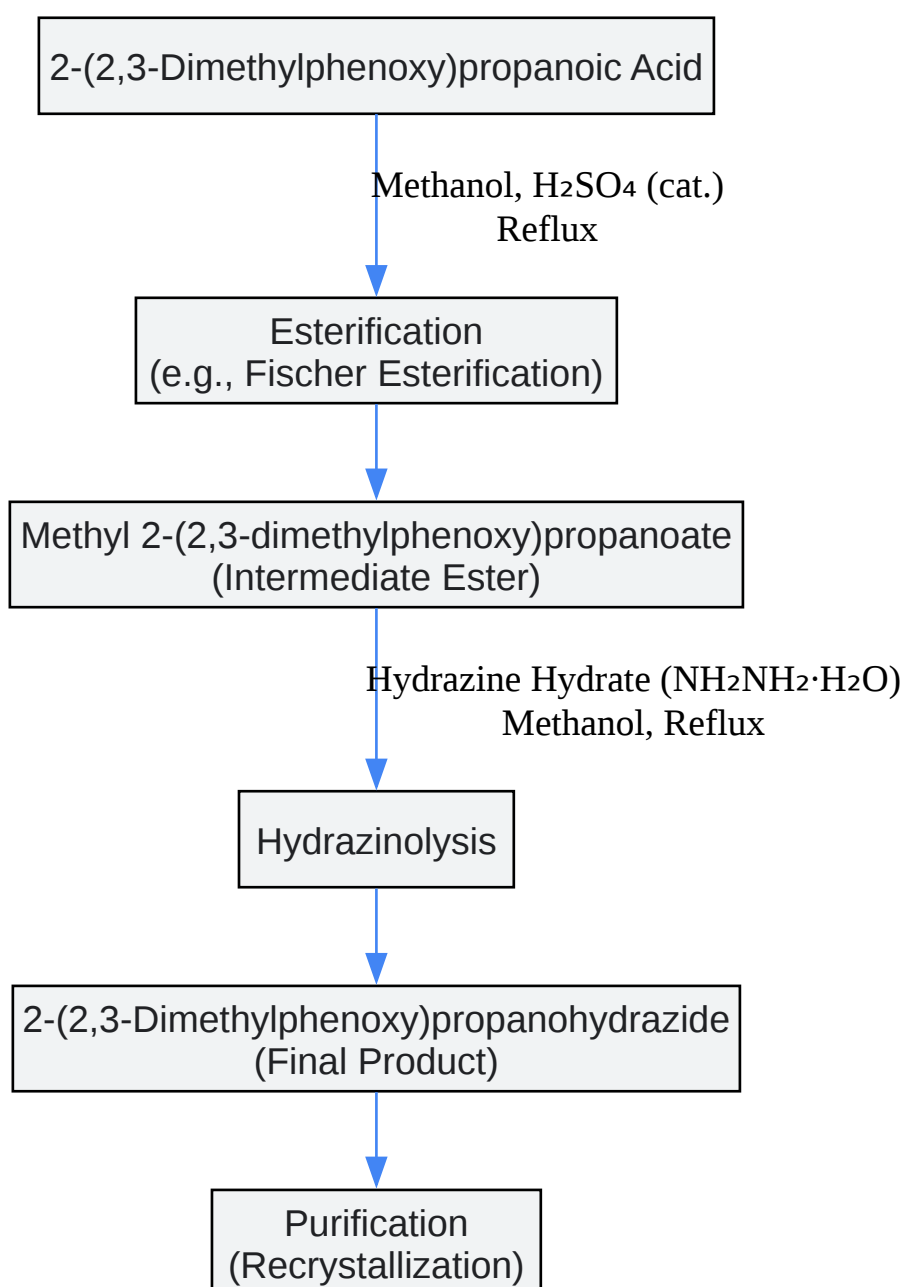
Structure:

Synthesis and Experimental Protocols

A standard and effective method for the synthesis of carboxylic acid hydrazides is the reaction of the corresponding ester with hydrazine hydrate. This two-step synthesis starts from the commercially available 2-(2,3-dimethylphenoxy)propanoic acid.

Proposed Synthesis Workflow

The logical flow for the synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide** is outlined below.



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Caption: Proposed two-step synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide**.

Detailed Experimental Protocol

Step 1: Synthesis of Methyl 2-(2,3-dimethylphenoxy)propanoate (Ester Intermediate)

- **Reaction Setup:** To a solution of 2-(2,3-dimethylphenoxy)propanoic acid (1.0 eq) in methanol (10 volumes), add a catalytic amount of concentrated sulfuric acid (0.1 eq).
- **Reaction Condition:** Heat the mixture to reflux and stir for 4-6 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** After cooling to room temperature, concentrate the reaction mixture under reduced pressure to remove excess methanol.
- **Extraction:** Dissolve the residue in ethyl acetate and wash sequentially with a saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude methyl ester, which can be used in the next step without further purification.

Step 2: Synthesis of **2-(2,3-Dimethylphenoxy)propanohydrazide**

- **Reaction Setup:** Dissolve the crude methyl 2-(2,3-dimethylphenoxy)propanoate (1.0 eq) in methanol (10 volumes).
- **Reagent Addition:** Add hydrazine hydrate (80% solution, 3.0-4.0 eq) dropwise to the solution with stirring.
- **Reaction Condition:** Heat the reaction mixture to reflux for 6-8 hours.
- **Monitoring:** Monitor the completion of the reaction by TLC.

- Isolation: Upon completion, concentrate the reaction mixture and pour it into cold water.
- Purification: Collect the precipitated solid by filtration, wash with water, and recrystallize from a suitable solvent system (e.g., ethanol/water) to obtain the pure **2-(2,3-Dimethylphenoxy)propanohydrazide**.

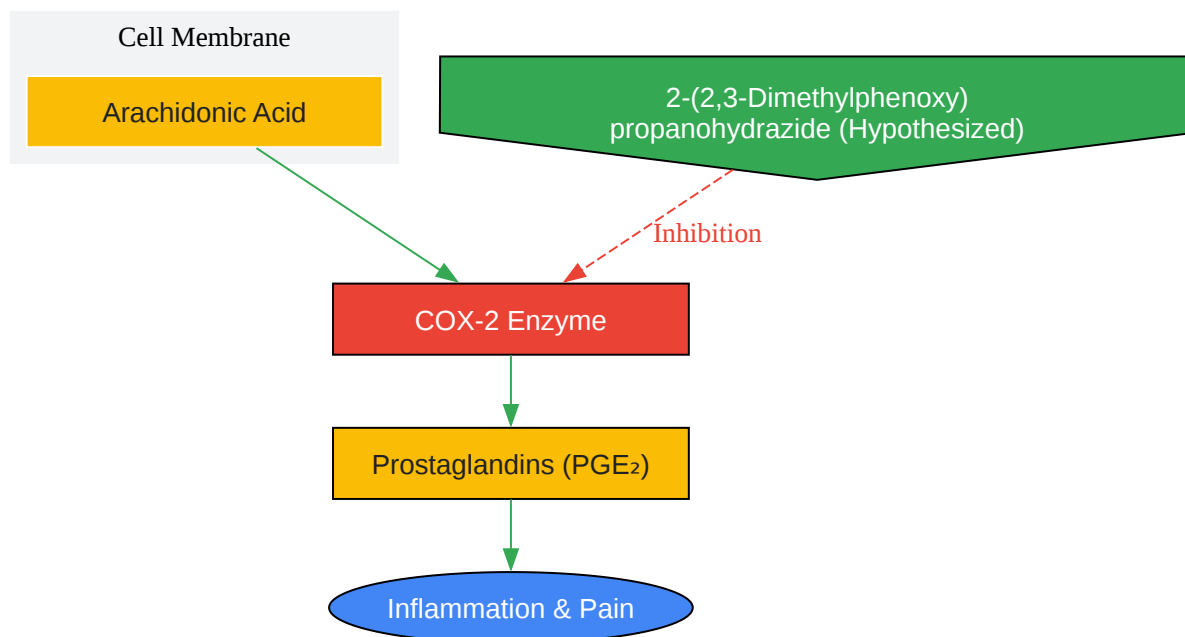
Potential Biological Activity and Signaling Pathways

While the specific biological activities of **2-(2,3-Dimethylphenoxy)propanohydrazide** have not been reported, the broader class of phenoxy acid and phenoxy hydrazide derivatives is known to exhibit a wide range of pharmacological effects.^{[1][2]} These activities include anti-inflammatory, antimicrobial, and anticancer properties.

Potential as COX-2 Inhibitors

Phenoxyacetic acid derivatives have been investigated as selective cyclooxygenase-2 (COX-2) inhibitors.^[3] The inhibition of COX-2 is a key mechanism for anti-inflammatory drugs, as it blocks the conversion of arachidonic acid to prostaglandins, which are mediators of inflammation and pain.

The diagram below illustrates the signaling pathway potentially targeted by this class of compounds.



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Caption: Hypothesized mechanism of action via COX-2 inhibition.

Antimicrobial Potential

Derivatives of phenoxy compounds have also shown promise as antimicrobial agents.[4] Some studies suggest that these molecules can target bacterial cell wall synthesis by interfering with lipid intermediates, a mechanism that is attractive due to its specificity for bacterial cells over mammalian cells.[4]

Conclusion

2-(2,3-Dimethylphenoxy)propanohydrazide represents a molecule of interest for further chemical and biological investigation. Based on the chemistry of analogous compounds, it can be synthesized in a straightforward manner from its corresponding carboxylic acid. Its structural similarity to other biologically active phenoxy derivatives suggests potential for applications in drug discovery, particularly in the areas of anti-inflammatory and antimicrobial research. The

protocols and predictive data in this guide serve as a foundational resource for researchers aiming to synthesize and explore the therapeutic potential of this compound.

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References

- 1. researchgate.net [researchgate.net]
- 2. jetir.org [jetir.org]
- 3. Design, Synthesis, and Biological Evaluation of Novel Phenoxy Acetic Acid Derivatives as Selective COX-2 Inhibitors Coupled with Comprehensive Bio-Pharmacological Inquiry, Histopathological Profiling, and Toxicological Scrutiny - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Novel antimicrobial 3-phenyl-4-phenoxy pyrazole derivatives target cell wall lipid intermediates with low mammalian cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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